

Application Note: Analytical Characterization of N-(2-furylmethyl)piperidine-4-carboxamide

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Compound of Interest

Compound Name: *N*-(2-furylmethyl)piperidine-4-carboxamide

CAS No.: 429633-39-6

Cat. No.: B1333961

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Executive Summary & Chemical Context[1][2][3][4][5][6][7]

N-(2-furylmethyl)piperidine-4-carboxamide represents a specific class of heterocyclic building blocks often utilized in Fragment-Based Drug Discovery (FBDD) and the synthesis of GPCR ligands. Its structure combines a basic secondary amine (piperidine) with an acid-sensitive aromatic moiety (furan) via a carboxamide linker.

This unique structural combination presents a "Dual-Personality" analytical challenge:

- The Basic Challenge: The piperidine nitrogen () is protonated at standard acidic HPLC pH, leading to severe peak tailing due to secondary silanol interactions.
- The Stability Challenge: The furan ring is electron-rich and susceptible to hydrolytic ring-opening or polymerization in strongly acidic environments (e.g., high concentrations of TFA), creating phantom impurity peaks.

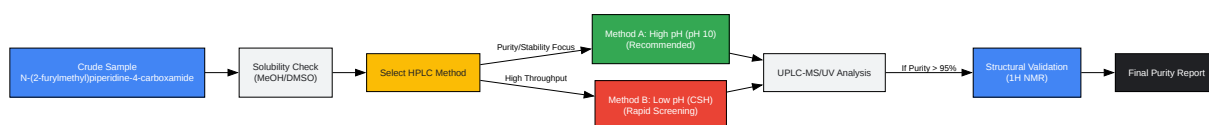
This guide provides a definitive, stability-indicating protocol for the characterization of this molecule, prioritizing a High-pH Reversed-Phase strategy to ensure both peak symmetry and structural integrity.

Physicochemical Profile

Property	Value (Approx.)	Analytical Implication
Molecular Formula		Monoisotopic Mass: ~208.12 Da
(Piperidine NH)	10.8	Highly basic; positively charged at pH < 9.
(Amide)	Neutral	Stable linkage under standard conditions.
LogP	0.5 - 0.9	Moderately polar; elutes early on C18.
UV Max ()	215-220 nm	Furan absorption is weak; requires low-UV detection.
Solubility	DMSO, MeOH, Dilute Acid	Avoid non-polar solvents for stock prep.

Analytical Workflow Logic

The following decision tree illustrates the logic for selecting the appropriate characterization path, ensuring the labile furan ring is not compromised during analysis.



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Caption: Analytical decision matrix prioritizing High-pH chromatography to suppress piperidine ionization and prevent furan degradation.

Protocol A: High-pH HPLC-MS (The "Gold Standard")

This method is the primary recommendation. By operating at pH 10, the piperidine amine is deprotonated (neutral), eliminating silanol interactions and resulting in sharp, symmetrical peaks without the need for ion-pairing agents that suppress MS sensitivity.

Chromatographic Conditions[4][8][9][10][11][12][13]

- Instrument: UPLC or HPLC system with DAD and SQ/Q-ToF MS.
- Column: Waters XBridge BEH C18 (or Agilent Poroshell HPH-C18).
 - Why: These columns utilize hybrid silica particles resistant to dissolution at high pH (up to pH 12). Do not use standard silica columns.
 - Dimensions: 2.1 x 50 mm, 2.5 μ m (UPLC) or 4.6 x 150 mm, 3.5 μ m (HPLC).
- Mobile Phase A: 10 mM Ammonium Bicarbonate () in Water, adjusted to pH 10.0 with Ammonium Hydroxide.
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Flow Rate: 0.6 mL/min (UPLC).
- Column Temp: 40°C.
- Detection:
 - UV: 220 nm (Primary), 254 nm (Secondary).
 - MS: ESI Positive Mode (Scan 100-600 m/z).

Gradient Table

Time (min)	% Mobile Phase B	Curve
0.00	5	Initial
1.00	5	Isocratic Hold
8.00	95	Linear Ramp
9.00	95	Wash
9.10	5	Re-equilibration
12.00	5	End

System Suitability (Acceptance Criteria)

- Tailing Factor (): < 1.3 (Critical for piperidine).
- Retention Time Precision: %RSD < 1.0% (n=5).
- Blank Injection: No interference at retention time of analyte.

Protocol B: Structural Confirmation via NMR

Due to the rotational freedom of the amide bond and the piperidine ring chair conformation, NMR signals must be carefully assigned.

Sample Preparation[4][10]

- Solvent: DMSO-

is preferred over

.

- Reason: DMSO stabilizes the amide proton for better visibility (triplet splitting) and ensures full solubility of the salt forms if present.

- Concentration: 5–10 mg in 600 μ L.

Key Diagnostic Signals (1H NMR, 400 MHz, DMSO-)

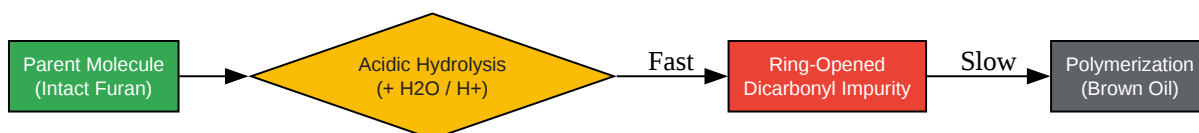
Moiety	Shift (ppm)	Multiplicity	Integration	Assignment
Amide NH	8.2 - 8.5	Triplet (t)	1H	coupling
Furan	7.55	Doublet (d)	1H	C5-H (Furan)
Furan	6.35 - 6.40	Multiplet (m)	2H	C3-H, C4-H (Furan)
Linker	4.25	Doublet (d)	2H	-Furan
Piperidine	2.9 - 3.0	Multiplet	2H	C2/C6 Equatorial
Piperidine	2.4 - 2.5	Multiplet	2H	C2/C6 Axial
Piperidine	2.2 - 2.3	Multiplet	1H	C4-H (Methine)
Piperidine	1.4 - 1.6	Multiplet	4H	C3/C5 Protons

Note: If the piperidine nitrogen is protonated (salt form), the signals at 2.9-3.0 ppm will shift downfield to ~3.3 ppm and broaden.

Impurity Profiling & Stability

Furan Ring Degradation Pathway

In the presence of strong acids (e.g., 1% TFA) or oxidative stress, the furan ring can undergo ring-opening to form dicarbonyl species (e.g., 2-ene-1,4-diones).



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Caption: Degradation pathway of furan moieties in acidic media.

Mass Spectrometry Fragmentation (ESI+)

When analyzing MS/MS data, look for these characteristic fragments to confirm identity:

- $[M+H]^+$: ~209.13 m/z.
- Fragment A (Loss of Furan-methyl): Cleavage of the amide N-C bond.
- Fragment B (Piperidine-4-carbonyl): Characteristic ion at m/z ~112.

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